

# N-Ethylhexylamine chemical properties and structure

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## Compound of Interest

Compound Name: N-Ethylhexylamine

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An In-depth Technical Guide to the Core Chemical Properties and Structure of **N-Ethylhexylamine**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**N-Ethylhexylamine**, an aliphatic secondary amine, serves as a versatile intermediate in various chemical syntheses. Its utility spans across industries, including the production of dyes, coatings, pharmaceuticals, and as a component in oil field agents.[1] This document provides a comprehensive overview of the core chemical properties and structural attributes of **N-Ethylhexylamine**. It includes a detailed summary of its physicochemical data, spectroscopic information, and standardized experimental protocols for its synthesis and characterization. Furthermore, this guide presents visual workflows for its synthesis and analytical verification, alongside critical safety and handling information.

## Chemical Structure and Identification

**N-Ethylhexylamine** is a secondary amine characterized by an ethyl group and a hexyl group attached to a nitrogen atom. The linear hexyl chain and the ethyl group contribute to its physical and chemical behavior, including its solubility and reactivity.

Table 1: Structural and Identification Data

Identifier	Value
IUPAC Name	N-ethylhexan-1-amine[2]
Synonyms	N-Ethyl-1-hexanamine, Hexylethylamine[2][3]
CAS Number	20352-67-4[2]
Molecular Formula	C8H19N[1][2]
SMILES	CCCCCNCC[2][4]
InChI	InChI=1S/C8H19N/c1-3-5-6-7-8-9-4-2/h9H,3-8H2,1-2H3[2]
InChIKey	WSTNFGAKGUERTC-UHFFFAOYSA-N[2][4]

## Physicochemical Properties

The physicochemical properties of **N-Ethylhexylamine** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical processes.

Table 2: Physicochemical Data for **N-Ethylhexylamine**

Property	Value
Molecular Weight	129.24 g/mol [2][5]
Appearance	Colorless liquid with an ammonia-like odor[1]
Boiling Point	163.0 ± 8.0 °C at 760 mmHg[5]
Melting Point	-66 °C (estimate)[5]
Density	0.8 ± 0.1 g/cm <sup>3</sup> [5]
Flash Point	39.7 ± 10.2 °C[5]
Vapor Pressure	2.1 ± 0.3 mmHg at 25 °C[5]
Solubility	Soluble in water, alcohols, and ether solvents[1]
LogP	2.76[5]

## Experimental Protocols

### Synthesis of N-Ethylhexylamine via Reductive Amination

A common method for the synthesis of **N-Ethylhexylamine** is the reductive amination of hexanal with ethylamine.<sup>[1]</sup> This process involves the formation of an imine intermediate, which is subsequently reduced to the final amine product.

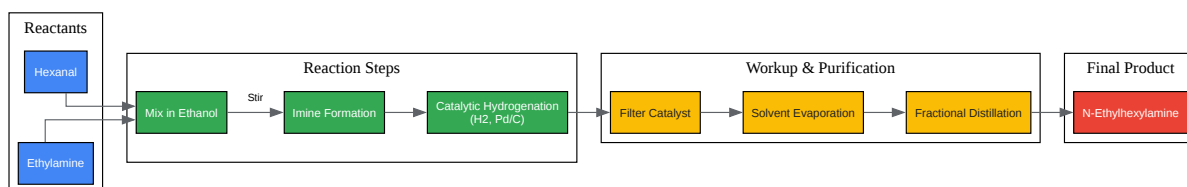
#### Materials:

- Hexanal
- Ethylamine
- Hydrogen gas
- Palladium on carbon (Pd/C) catalyst
- Ethanol (solvent)
- Round-bottom flask
- Hydrogenation apparatus
- Magnetic stirrer
- Heating mantle

#### Procedure:

- In a round-bottom flask, dissolve hexanal in ethanol.
- Add an equimolar amount of ethylamine to the solution and stir for 30 minutes to form the imine intermediate.
- Carefully add the Pd/C catalyst to the mixture.

- Fit the flask to a hydrogenation apparatus and purge the system with nitrogen, followed by hydrogen.
- Pressurize the system with hydrogen and heat the reaction mixture while stirring vigorously.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature and carefully vent the hydrogen.
- Filter the reaction mixture through a pad of celite to remove the catalyst.
- Remove the solvent under reduced pressure.
- The crude product can be purified by fractional distillation to yield pure **N-Ethylhexylamine**.



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Caption: Synthesis workflow for **N-Ethylhexylamine**.

## Analytical Characterization

The identity and purity of synthesized **N-Ethylhexylamine** can be confirmed using various spectroscopic techniques.

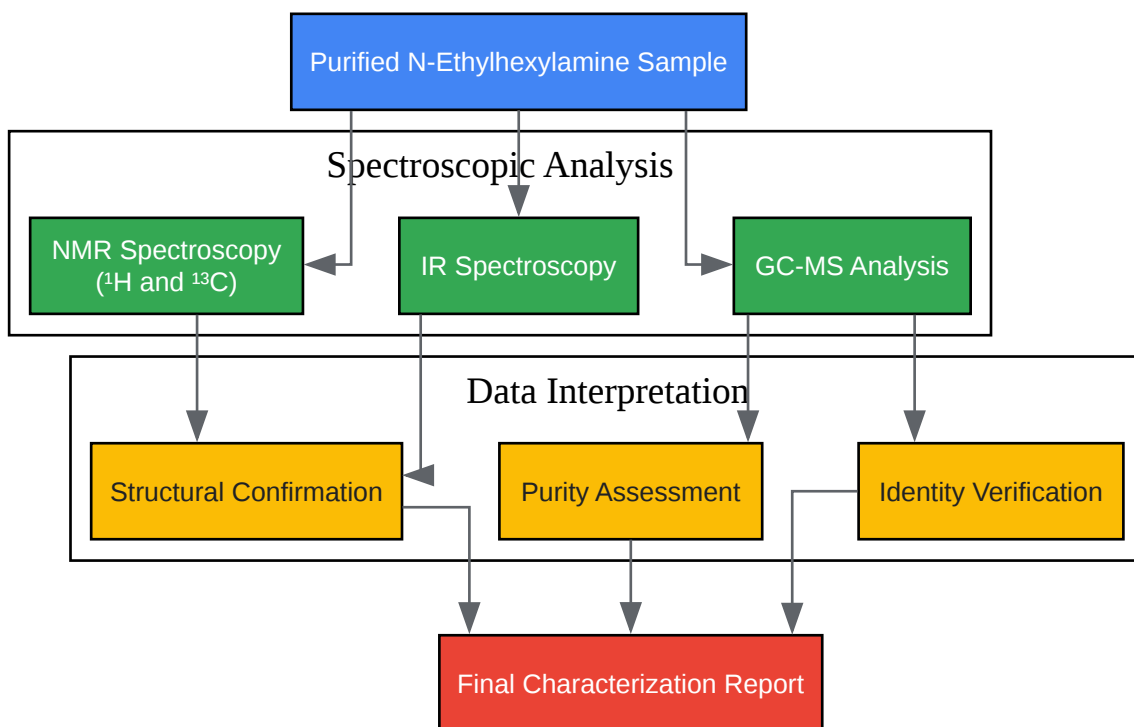
Instrumentation:

- Nuclear Magnetic Resonance (NMR) Spectrometer
- Infrared (IR) Spectrometer
- Gas Chromatograph-Mass Spectrometer (GC-MS)

Procedure:

- NMR Spectroscopy: Dissolve a small sample of the purified product in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ). Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra to confirm the molecular structure.
- IR Spectroscopy: Obtain an IR spectrum of the neat liquid sample. Look for characteristic peaks corresponding to N-H and C-N stretching vibrations.
- GC-MS: Inject a dilute solution of the sample into the GC-MS system. The gas chromatogram will indicate the purity of the sample, and the mass spectrum will provide the molecular weight and fragmentation pattern, further confirming the identity of the compound.

[2]



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Caption: Analytical workflow for **N-Ethylhexylamine**.

## Safety and Handling

**N-Ethylhexylamine** is a hazardous chemical that requires careful handling to avoid exposure. It is corrosive and can cause severe skin burns and eye damage.<sup>[6][7]</sup> It is also harmful if swallowed and toxic if it comes into contact with skin or is inhaled.<sup>[6]</sup>

Personal Protective Equipment (PPE):

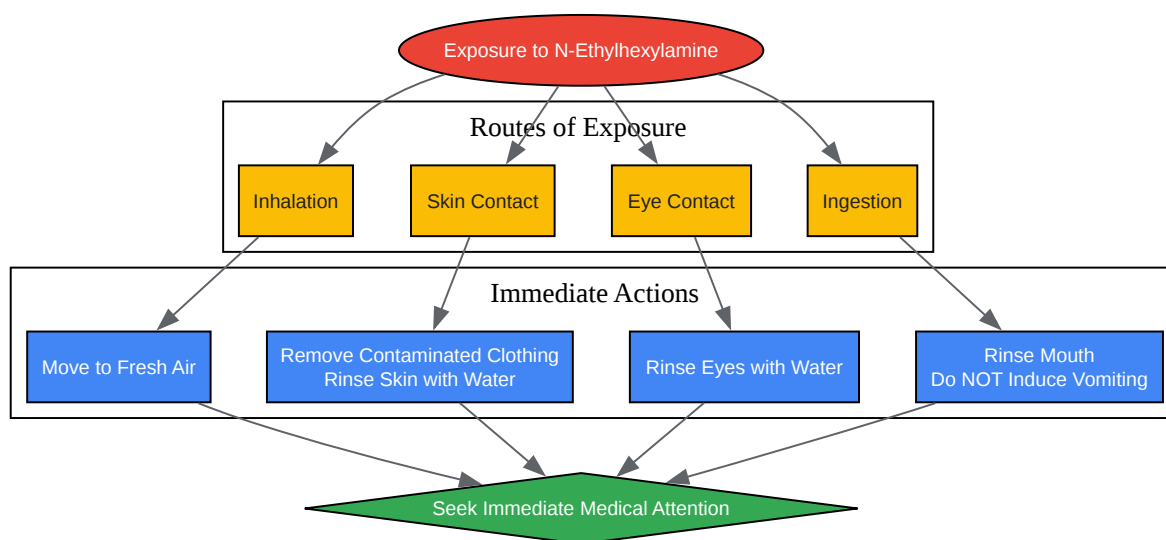
- Wear chemical-resistant gloves, protective clothing, and eye/face protection.<sup>[6][8]</sup>
- Use a respirator if ventilation is inadequate.<sup>[8]</sup>

Handling and Storage:

- Use only in a well-ventilated area or under a chemical fume hood.<sup>[7][8]</sup>
- Keep away from heat, sparks, open flames, and hot surfaces.<sup>[8]</sup>
- Store in a cool, dry, and well-ventilated place in a tightly closed container.<sup>[1][8]</sup>
- Ground/bond container and receiving equipment to prevent static discharge.<sup>[8]</sup>

First Aid Measures:

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.<sup>[8]</sup>
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.<sup>[8]</sup>
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.<sup>[8]</sup>
- Ingestion: Do NOT induce vomiting. Rinse mouth and call a physician or poison control center immediately.<sup>[8]</sup>



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Caption: First aid protocol for **N-Ethylhexylamine** exposure.

## Conclusion

This technical guide has provided a detailed overview of the chemical structure, physicochemical properties, synthesis, and analytical characterization of **N-Ethylhexylamine**. The information presented, including the structured data tables and procedural workflows, is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound in their work. Adherence to the outlined safety protocols is paramount when handling this hazardous chemical.

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